

Delving into the Solubility of Delta-Tetradecalactone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *delta-Tetradecalactone*

Cat. No.: *B1661937*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the solubility profile of **delta-tetradecalactone**, a fragrance and flavoring agent with potential applications in various scientific and industrial fields. Understanding its solubility in both aqueous and organic media is critical for formulation development, delivery systems, and analytical method design. This document provides a comprehensive overview of its solubility characteristics, detailed experimental protocols for solubility determination, and visual representations of experimental workflows and influencing factors.

Core Physicochemical Properties

Delta-tetradecalactone (CAS No: 2721-22-4) is a cyclic ester with a 14-carbon backbone. Its chemical structure, characterized by a non-polar alkyl chain and a polar ester group, dictates its solubility behavior. Key physicochemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₂₆ O ₂
Molecular Weight	226.36 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Milky, creamy, fatty

Solubility Profile of Delta-Tetradecalactone

The solubility of a compound is a fundamental property that influences its bioavailability, formulation, and potential applications. Below is a summary of the available solubility data for **delta-tetradecalactone** in water and various organic solvents.

Quantitative Solubility Data

Precise quantitative solubility data for **delta-tetradecalactone** in a wide range of organic solvents is not extensively documented in publicly available literature. However, for water, both estimated and predicted values are available.

Table 1: Solubility of **Delta-Tetradecalactone** in Water

Solvent	Temperature (°C)	Solubility	Data Type	Source
Water	25	4.294 mg/L	Estimated	The Good Scents Company[1]
Water	Not Specified	0.0017 g/L	Predicted	FooDB[2]

Qualitative Solubility Data

Qualitative descriptions of **delta-tetradecalactone**'s solubility provide valuable guidance for solvent selection in various applications.

Table 2: Qualitative Solubility of **Delta-Tetradecalactone** in Organic Solvents

Solvent	Solubility Description	Source
Alcohol (Ethanol)	Soluble	PubChem[3], Aurochemicals[4]
Propylene Glycol	Soluble	PubChem[3]
Vegetable Oil	Soluble	PubChem[3]

It is consistently reported that **delta-tetradecalactone** is "insoluble in water" or "practically insoluble to insoluble in water".^{[3][4]} One source describes it as "partly miscible" with water.

Experimental Protocol: Determination of Aqueous Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound. The following protocol is a standard procedure that can be adapted for **delta-tetradecalactone**.

Objective: To determine the equilibrium solubility of **delta-tetradecalactone** in water at a specified temperature.

Materials:

- **Delta-tetradecalactone** (high purity)
- Deionized or distilled water
- Glass flasks with stoppers (e.g., 50 mL)
- Constant temperature shaker bath
- Centrifuge
- Analytical balance
- Syringes and filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or RI) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

Procedure:

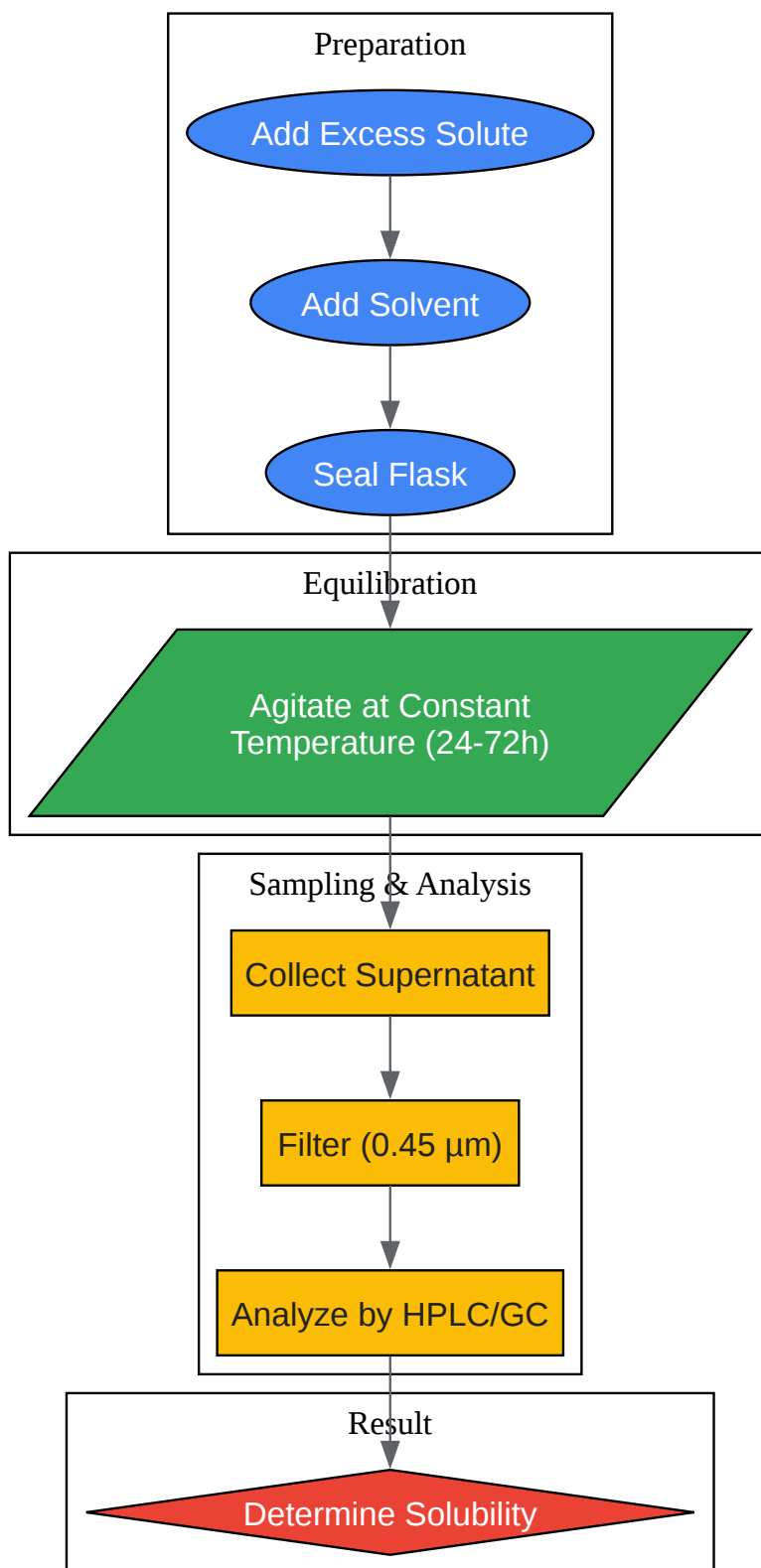
- Preparation:

- Equilibrate the shaker bath to the desired temperature (e.g., 25 °C).
- Prepare a series of standard solutions of **delta-tetradecalactone** in a suitable organic solvent (e.g., ethanol) for calibration curve generation.
- Sample Preparation:
 - Add an excess amount of **delta-tetradecalactone** to a glass flask. The excess solid should be visually apparent to ensure that saturation is reached.
 - Add a known volume of water to the flask.
 - Stopper the flask securely.
- Equilibration:
 - Place the flask in the constant temperature shaker bath.
 - Agitate the flasks at a constant speed for a predetermined period (e.g., 24 to 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking samples at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, remove the flasks from the shaker and allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a 0.45 µm filter to remove any undissolved particles. This step is critical to prevent overestimation of the solubility.
- Analysis:
 - Analyze the filtered sample using a validated HPLC or GC method to determine the concentration of **delta-tetradecalactone**.
 - Prepare a calibration curve using the standard solutions.

- Quantify the concentration of **delta-tetradecalactone** in the sample by comparing its response to the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/L, g/100mL, or molarity.
 - Report the temperature at which the solubility was determined.

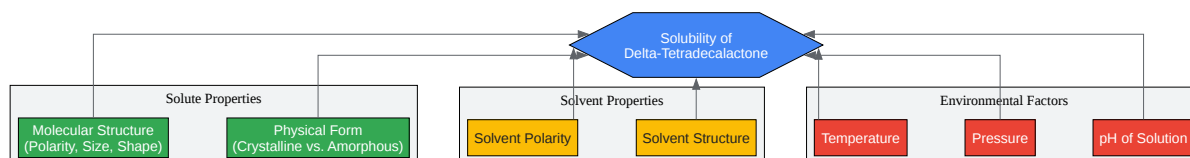
Visualizing Experimental and Logical Frameworks

To further aid in the understanding of the processes and factors related to solubility, the following diagrams are provided.



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Shake-Flask Method Workflow



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Factors Influencing Solubility

Conclusion

This technical guide provides a consolidated overview of the solubility of **delta-tetradecalactone** based on available data. While quantitative data in organic solvents remains elusive in the public domain, the qualitative information and the provided experimental protocol offer a solid foundation for researchers and professionals in drug development and other scientific fields. The insolubility in water and solubility in common organic solvents like ethanol and propylene glycol are key considerations for its handling and formulation. Further experimental investigation is warranted to establish a more comprehensive and quantitative solubility profile of this compound in a broader range of solvents.

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- To cite this document: BenchChem. [Delving into the Solubility of Delta-Tetradecalactone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1661937#delta-tetradecalactone-solubility-in-water-and-organic-solvents]

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